Comprehensive Technical Guide: 2-(Spiro[2.4]heptan-7-yl)ethanol

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Compound of Interest

Compound Name:	*2-Spiro[2.4]heptan-7-ylethanol*
CAS No.:	*2503207-03-0*
Cat. No.:	*B2902817*

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Chemical Identity & Nomenclature[1]

2-(Spiro[2.4]heptan-7-yl)ethanol represents a class of "spiro-aliphatic" scaffolds that are increasingly prioritized in medicinal chemistry to improve the physicochemical properties of drug candidates. This molecule features a rigid spiro[2.4]heptane core—a bicyclic system where a cyclopropane ring and a cyclopentane ring share a single carbon atom—substituted with a hydroxyethyl chain at position 7.

Structural Specifications

- IUPAC Name: 2-(Spiro[2.4]heptan-4-yl)ethanol (Note: Due to Cs symmetry in the unsubstituted parent, positions 4 and 7 are enantiotopic. IUPAC nomenclature prioritizes the lower locant, typically assigning the substituent to position 4. However, "7-yl" is frequently used in derivative libraries to denote relative stereochemistry or specific substitution patterns in polysubstituted analogues).

- Molecular Formula: C

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H

O

- Molecular Weight: 140.22 g/mol
- SMILES:OCC1CCC2(CC2)C1 (Generic representation)
- Core Scaffold: Spiro[2.4]heptane (CAS 185-49-9)

Chemoinformatics & Properties

Property	Value (Predicted)	Significance
ClogP	1.8 ± 0.3	Optimal lipophilicity for membrane permeability.
TPSA	20.2 Å²	High polar surface area efficiency; CNS penetrant potential.
Fsp³	1.0 (100%)	Complete saturation; escapes "flatland" (aromaticity), improving solubility and metabolic stability.
H-Bond Donors	1	Hydroxyl group facilitates specific binding interactions.
Rotatable Bonds	2	Low entropic penalty upon protein binding.

Structural Significance in Drug Discovery[2][3][4]

The transition from planar, aromatic-rich compounds to three-dimensional, sp³-rich scaffolds is a dominant trend in modern drug design. 2-(Spiro[2.4]heptan-7-yl)ethanol serves as a strategic bioisostere for:

- Gem-dimethyl groups: The cyclopropane ring mimics the steric bulk of a gem-dimethyl group but with restricted conformation.

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- Cyclohexyl/Cyclopentyl groups: The spirocyclic core offers a distinct vector orientation for the ethanol side chain, often improving selectivity for binding pockets (e.g., kinases, GPCRs) compared to flexible cycloalkanes.

Key Advantage: The spiro[2.4]heptane core introduces a permanent orthogonal twist, positioning the ethanol "warhead" or linker in a precise geometric vector that is inaccessible to fused bicyclic or monocyclic analogues.

Synthetic Methodologies

The synthesis of 2-(Spiro[2.4]heptan-7-yl)ethanol requires constructing the strained spiro-junction. The most robust protocol involves the Simmons-Smith cyclopropanation of an exocyclic alkene derived from a functionalized cyclopentane precursor.

Primary Synthesis Route: Exocyclic Cyclopropanation

This route ensures the correct placement of the ethanol side chain relative to the spiro center.

Step-by-Step Protocol:

- Precursor Selection: Start with 2-(2-hydroxyethyl)cyclopentanone. If not commercially available, synthesize via alkylation of cyclopentanone enolate with protected 2-bromoethanol.
- Protection: Protect the primary alcohol as a TBDMS ether to prevent interference during olefination.
  - Reagents: TBDMSCl, Imidazole, DMF.
- Methylenation (Wittig Reaction): Convert the ketone to an exocyclic methylene group.
  - Reagents: Methyltriphenylphosphonium bromide (

    ), KOtBu, THF, 0°C to RT.
  - Mechanism:[1] Formation of the phosphorus ylide followed by [2+2] cycloaddition and elimination of triphenylphosphine oxide.

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- Spirocyclization (Simmons-Smith): Stereospecific addition of a methylene carbenoid across the exocyclic double bond.
  - Reagents: Diethylzinc (
    ), Diiodomethane (
    ), DCM (anhydrous).
  - Note: The reaction is directed by the steric environment; the cyclopropane ring forms spiro-fused to the cyclopentane.
- Deprotection: Removal of the silyl group to yield the target alcohol.
  - Reagents: TBAF (Tetra-n-butylammonium fluoride) in THF.

Visualization of Synthetic Pathway

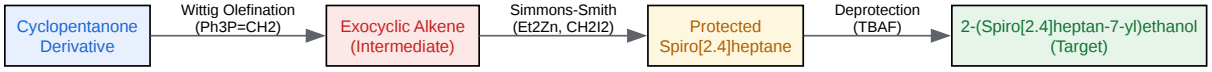


Figure 1: Synthetic route via Simmons-Smith cyclopropanation of methylenecyclopentane precursor.

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Figure 1: Synthetic route via Simmons-Smith cyclopropanation of methylenecyclopentane precursor.[2][3][4][5][1][6][7][8][9][10][11][12]

Analytical Characterization

Validating the structure of 2-(Spiro[2.4]heptan-7-yl)ethanol requires confirming the integrity of the spiro-junction and the saturation of the rings.

Nuclear Magnetic Resonance (NMR)

- ^{1}H NMR ($CDCl_3$, 400 MHz):
  - Cyclopropane protons: Distinctive high-field multiplets between

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0.2 – 0.6 ppm. The diastereotopic nature of these protons confirms the rigid spiro environment.

- Side-chain: Triplet or multiplet at

  3.6 – 3.7 ppm (

).

- Cyclopentane ring: Complex multiplets in the

  1.2 – 1.8 ppm range.

- ^{13}C NMR:
  - Spiro Carbon: A quaternary carbon signal typically shifted upfield (

    20–30 ppm) compared to standard quaternary carbons due to ring strain.
  - Carbinol Carbon: Signal at

    60–63 ppm (

).

Mass Spectrometry (MS)

- Ionization: ESI+ or APCI.
- Expected Ion:

  = 141.13 Da.
- Fragmentation: Loss of water (

) is common for primary alcohols.

Applications in Medicinal Chemistry

Scaffold Hopping & IP Space

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The spiro[2.4]heptane moiety is often used to generate novel intellectual property (IP) by replacing common saturated rings in lead compounds.

- Kinase Inhibitors: Replacing a solvent-exposed cyclohexyl group with spiro[2.4]heptan-7-yl can alter the solubility profile without disrupting the binding mode.
- GPCR Modulators: The rigid vector of the ethanol chain allows for precise probing of hydrophobic sub-pockets in receptors like the Nociceptin/Orphanin FQ receptor.

Fragment-Based Drug Discovery (FBDD)

Due to its low molecular weight (<150 Da) and high solubility, 2-(Spiro[2.4]heptan-7-yl)ethanol is an ideal "fragment" for screening. It provides a rigid handle for growing the molecule into adjacent binding sites.

Safety & Handling

- Hazard Identification: As a low-molecular-weight primary alcohol, it may act as a mild irritant to eyes and skin.
- Storage: Store at 2–8°C under an inert atmosphere (Argon/Nitrogen) to prevent oxidation of the alcohol to the corresponding aldehyde or carboxylic acid.
- Reactivity: The cyclopropane ring is strained but generally stable under standard physiological conditions. Avoid exposure to strong Lewis acids which may trigger ring-opening or rearrangement.

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